

Safe Disposal of 1,2,3-Trichloro-2-methylpropane: A Procedural Guide

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Compound of Interest

Compound Name: 1,2,3-Trichloro-2-methylpropane

Cat. No.: B1208359

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The proper disposal of **1,2,3-trichloro-2-methylpropane** is critical to ensure laboratory safety and environmental protection. As a chlorinated hydrocarbon, this compound is classified as hazardous waste and must be managed according to specific protocols. This guide provides essential, step-by-step information for its safe handling and disposal.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^[1]

Required Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are necessary to prevent skin contact. For prolonged handling, consult the manufacturer's compatibility chart for the most suitable material.^[1]
- **Eye Protection:** Chemical splash goggles are mandatory to protect against splashes and vapors.^[1]
- **Lab Coat:** A lab coat should be worn to protect clothing and skin.^[1]

- Respiratory Protection: If working outside of a fume hood, a NIOSH/MSHA approved respirator may be required, depending on the concentration and ventilation.[2]

Step-by-Step Disposal Procedure

- Waste Collection:
 - Collect all **1,2,3-trichloro-2-methylpropane** waste in a designated, compatible, and clearly labeled hazardous waste container.[1]
 - Ensure the container is sealed to prevent the release of vapors.[1]
 - Do not mix with other types of waste unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.[3]
- Labeling:
 - The waste container must be clearly labeled with the full chemical name: "**1,2,3-Trichloro-2-methylpropane**" and the associated hazards (e.g., "Hazardous Waste," "Halogenated Solvents").
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, open flames, and sources of ignition.[3][4]
 - Store in a designated secondary containment area to prevent spills from spreading.
- Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Waste material must be disposed of in accordance with all national and local regulations. [3]
 - Common disposal methods for chlorinated hydrocarbons include incineration at a licensed facility.[5][6] Under no circumstances should this chemical be disposed of down the drain.

[\[1\]](#)

Accidental Release Measures

In the event of a spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)
- Use personal protective equipment, including respiratory protection if necessary.[\[7\]](#)
- Contain the spill using an inert absorbent material (e.g., sand, diatomite, or universal binders).[\[8\]](#)
- Collect the absorbed material and place it into a suitable, sealed container for disposal as hazardous waste.[\[2\]](#)
- Clean the affected area thoroughly.

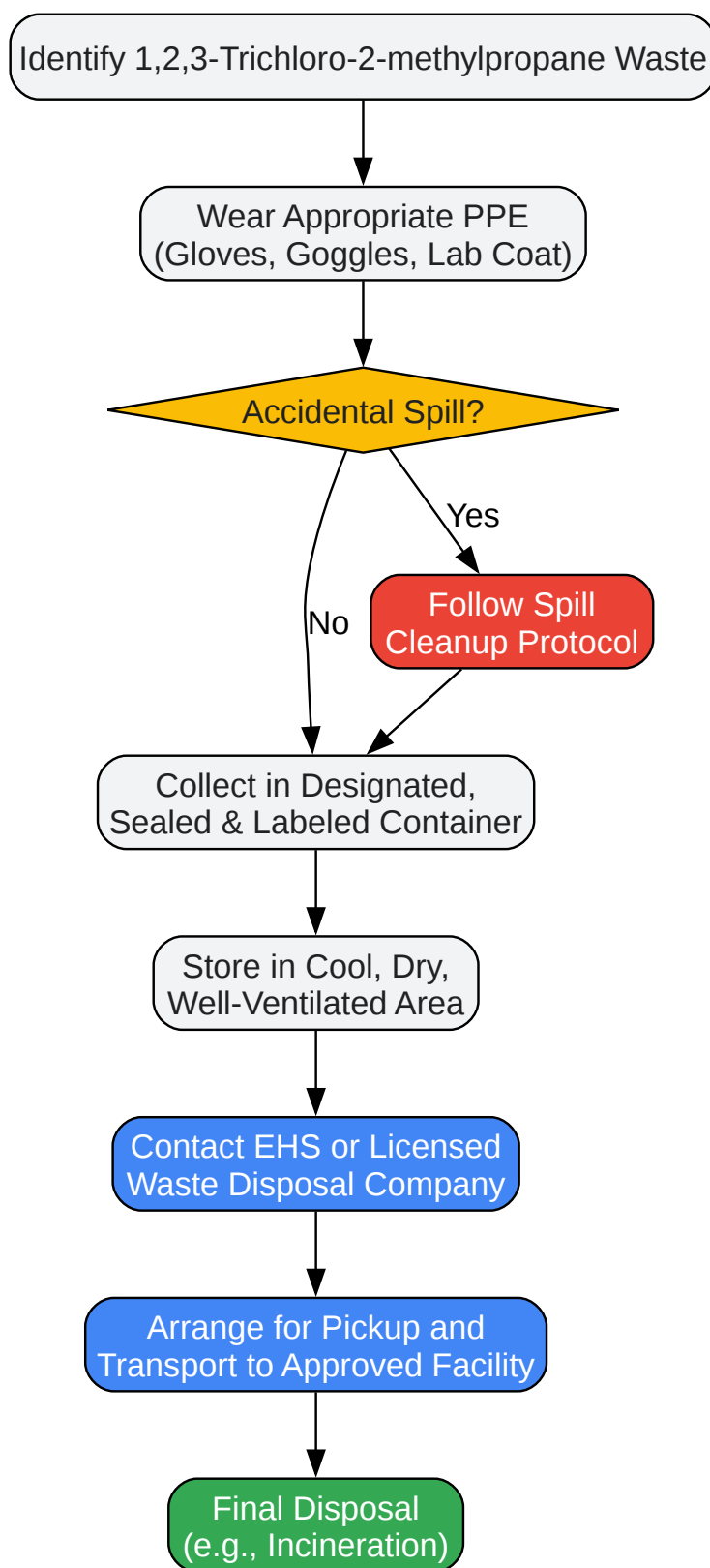
Quantitative Data Summary

While specific quantitative data for **1,2,3-trichloro-2-methylpropane** is limited, the table below provides relevant information for chlorinated hydrocarbons and related compounds to inform safe handling and disposal.

Property	Value/Information	Reference
Chemical Formula	C4H7Cl3	[7][9]
Molecular Weight	161.45 g/mol	[7][9]
CAS Number	1871-58-5	[7][9]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[3][4][10]
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and metals.	[2][10]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2), Hydrogen chloride gas, Chlorine.	[2][10]
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,2,3-trichloro-2-methylpropane**.



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Caption: Disposal workflow for **1,2,3-trichloro-2-methylpropane**.

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